

3-Formylfuran-2-boronic acid CAS number

27339-38-4

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Compound of Interest

Compound Name: 3-Formylfuran-2-boronic acid

Cat. No.: B112398

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A Technical Guide to 3-Formylfuran-2-boronic acid

CAS Number: 27339-38-4

This technical guide provides a comprehensive overview of **3-Formylfuran-2-boronic acid**, a key building block in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and materials science. This document details the compound's physicochemical properties, safety and handling protocols, and its significant applications, with a focus on its role in palladium-catalyzed cross-coupling reactions.

Physicochemical Properties

3-Formylfuran-2-boronic acid, also known as 2-Borono-3-furaldehyde, is a heterocyclic organic compound.^[1] Its bifunctional nature, containing both a reactive aldehyde group and a versatile boronic acid moiety, makes it a valuable intermediate in the synthesis of complex molecular architectures.

Property	Value	Reference
CAS Number	27339-38-4	[1] [2]
Molecular Formula	C ₅ H ₅ BO ₄	[1] [3] [4]
Molecular Weight	139.90 g/mol	[1] [3] [4]
Melting Point	150°C (decomposes)	[4]
Appearance	Light yellow solid	[5]
Purity	Typically ≥97% or >98%	[1] [3]
Synonyms	2-Borono-3-furaldehyde, 2-Borono-3-formylfuran	[1]

Health and Safety Information

Proper handling of **3-Formylfuran-2-boronic acid** is crucial to ensure laboratory safety. The compound is classified as an irritant.

Hazard Summary:

- Health Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[5\]](#)[\[6\]](#)
- Physical Hazards: None identified.[\[5\]](#)[\[6\]](#)
- Environmental Hazards: No substances known to be hazardous to the environment.[\[5\]](#)[\[6\]](#)

Recommended Safety Precautions:

Precaution Category	Specific Recommendations
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, and eye/face protection (goggles conforming to EN166 standard).[5][6]
Handling	Use only outdoors or in a well-ventilated area.[5] Avoid breathing dust.[5] Wash hands and any exposed skin thoroughly after handling.[5][7]
Storage	Store in a well-ventilated place and keep the container tightly closed.[5] It is recommended to store locked up.[7]
First Aid (Exposure)	Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[5][7] Skin: Wash with plenty of soap and water. If irritation persists, seek medical advice.[5][7] Inhalation: Remove the person to fresh air and keep comfortable for breathing. Call a doctor if you feel unwell.[5]
Disposal	Dispose of contents/container to an approved waste disposal plant.[5]

Core Applications in Organic Synthesis

Boronic acids are foundational reagents in modern medicinal chemistry and materials science, largely due to their utility in the Suzuki-Miyaura cross-coupling reaction.[8][9][10] This palladium-catalyzed reaction efficiently forms carbon-carbon bonds, enabling the construction of complex biaryl systems and other conjugated structures.[9][11]

3-Formylfuran-2-boronic acid serves as a versatile building block for:

- Pharmaceutical Intermediates: The furan ring is a common scaffold in biologically active compounds. The ability to couple this moiety to other aromatic or heterocyclic systems is crucial for drug discovery programs.[8] The aldehyde group provides a reactive handle for further chemical modifications.[9][12]

- Functional Materials: Its structure is relevant for the synthesis of organic light-emitting diode (OLED) materials and other functional organic molecules where extended π -conjugated systems are desired.[13]
- Agrochemical Research: Heterocyclic compounds are a cornerstone of modern agrochemical development.

The primary reaction employing this compound is the Suzuki-Miyaura coupling.

Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocols

The following section provides a representative methodology for a Suzuki-Miyaura cross-coupling reaction using **3-Formylfuran-2-boronic acid**. This protocol is a general guideline and may require optimization based on the specific aryl halide partner and desired scale.

Objective: To synthesize a biaryl compound via the coupling of **3-Formylfuran-2-boronic acid** with an aryl halide.

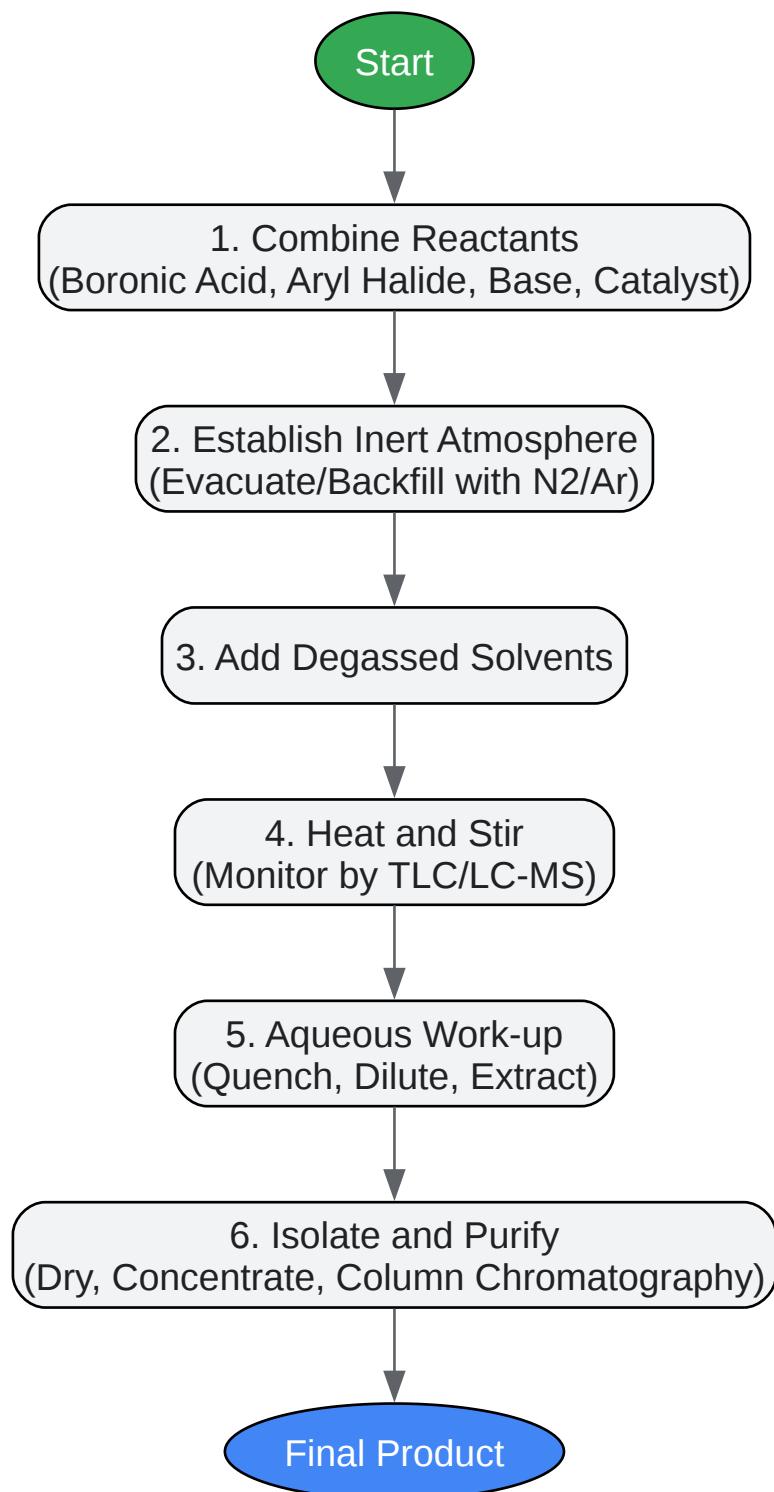
Materials:

- **3-Formylfuran-2-boronic acid** (1.0 eq)
- Aryl halide (e.g., Aryl bromide or iodide) (1.0-1.2 eq)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{Pd}(\text{dppf})\text{Cl}_2$) (1-5 mol%)
- Base (e.g., K_2CO_3 , Cs_2CO_3 , Na_2CO_3) (2.0-3.0 eq)
- Solvent (e.g., Toluene/ H_2O , Dioxane/ H_2O , DMF)
- Inert gas (Nitrogen or Argon)

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add the aryl halide, **3-Formylfuran-2-boronic acid**, the base, and the palladium catalyst.

- **Inert Atmosphere:** Evacuate the flask and backfill with an inert gas (e.g., Nitrogen or Argon). Repeat this cycle three times to ensure an oxygen-free environment.
- **Solvent Addition:** Add the degassed solvent system via syringe. The reaction mixture is typically heterogeneous.
- **Heating and Monitoring:** Heat the reaction mixture to the desired temperature (typically 80-110 °C) with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., Ethyl Acetate) and water. Separate the organic layer.
- **Extraction:** Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the desired biaryl compound.



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